

Technical Guide: Solubility & Handling of Divinyltin Dichloride (DVTD)

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Compound of Interest

Compound Name: *DIVINYLTIN DICHLORIDE*

CAS No.: 7532-85-6

Cat. No.: B1582001

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CAS Registry Number: 7532-85-6 Formula:

Molecular Weight: 243.7 g/mol [\[1\]](#)

Executive Summary

Divinyltin dichloride (DVTD) is a reactive organotin intermediate primarily utilized in the synthesis of EUV (Extreme Ultraviolet) lithography photoresists and organometallic polymers. Unlike its solid dialkyltin analogs (e.g., dimethyltin dichloride), DVTD is a colorless liquid at room temperature, possessing high solubility in polar aprotic and non-polar organic solvents.[\[1\]](#)

Its utility is governed by two competing factors: excellent lipophilicity (allowing integration into organic coating formulations like PGMEA) and high moisture sensitivity (rapid hydrolysis to HCl and divinyltin oxide).[\[1\]](#) This guide provides validated solubility data and protocols to maximize stability during formulation and synthesis.

Physicochemical Profile

Understanding the physical state of DVTD is prerequisite to solvent selection. Unlike many organotin halides which are crystalline solids, DVTD is a dense liquid, facilitating miscibility with a broader range of organic hosts.[\[1\]](#)

Property	Value	Context for Researchers
Physical State	Colorless Liquid	Miscible with most organics; no dissolution induction time required. [1]
Boiling Point	54–56 °C @ 3 mmHg	Volatile under high vacuum; requires careful rotary evaporation. [1]
Density	1.764 g/mL	Forms the bottom layer in biphasic aqueous extractions.
Hydrolytic Sensitivity	High	Hydrolyzes to release HCl fumes; requires anhydrous solvents. [1]
Solubility in Water	Insoluble (Reacts)	Do not use water as a primary solvent. [1]

Solvent Compatibility Matrix

The following matrix categorizes solvents based on thermodynamic compatibility and chemical stability.

Primary Solvation Systems (Recommended)

These solvents are chemically inert toward the Sn-Cl and Sn-C=C bonds and are standard for lithographic and synthetic applications.

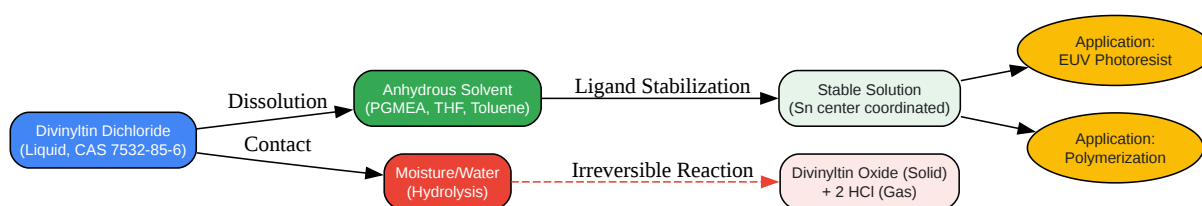
Solvent Class	Specific Solvents	Solubility Rating	Application Notes
Glycol Ethers	PGMEA (Propylene glycol monomethyl ether acetate)	Excellent	Industry Standard for photoresist formulations.[1] Stabilizes the Sn center for spin-coating.
Ethers	THF, Diethyl Ether, 1,4-Dioxane	Excellent	Ideal for Grignard synthesis and polymerizations.[1] Note: THF must be dry to prevent hydrolysis.[1]
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Preferred for extraction and NMR analysis ([1]).
Aliphatic Hydrocarbons	Pentane, Hexane, Heptane	Good	Used in purification/recrystallization of derivatives.[1] DVTD is miscible but may phase separate at ultra-low temps.[1]
Aromatics	Toluene, Benzene, Xylene	Excellent	High boiling points allow for thermal disproportionation reactions.[1]

Reactive & Incompatible Solvents (Avoid)

Solvent Class	Risk Factor	Mechanism of Failure
Water	Critical	Rapid hydrolysis yields insoluble Divinyltin oxide () and corrosive HCl gas.[1]
Protics (Alcohols)	Moderate	Methanol/Ethanol can induce solvolysis over time, exchanging Cl ligands for alkoxides (), altering reactivity.[1]
Wet Solvents	High	Even trace moisture (<100 ppm) causes cloudiness (oxide formation) in DVTD solutions. [1]

Mechanistic Visualization: Solvation vs. Hydrolysis

The following diagram illustrates the divergent pathways of DVTd when exposed to anhydrous organic solvents versus moisture-contaminated environments.



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Figure 1: Solvation pathways showing the critical necessity of anhydrous conditions for stable formulation.

Experimental Protocols

Protocol A: Preparation of Stable Precursor Solution (PGMEA)

Target Audience: Lithography Engineers Objective: Create a 0.1 M stable coating solution for spin-coating applications.

- Pre-drying: Ensure PGMEA is dried over 4Å molecular sieves for 24 hours. Water content must be <50 ppm.[\[1\]](#)
- Inert Atmosphere: Perform all transfers inside a glovebox or under a positive pressure of Nitrogen/Argon.[\[1\]](#)
- Dissolution:
 - Weigh 2.43 g of **Divinyln tin dichloride** liquid into a dry Schlenk flask.
 - Add 100 mL of anhydrous PGMEA via syringe.[\[1\]](#)
 - Swirl gently.[\[1\]](#) The liquid will dissolve instantly; no sonication is required due to liquid-liquid miscibility.
- Filtration: Filter the solution through a 0.2 µm PTFE syringe filter to remove any trace hydrolyzed tin oxide particles.
- Storage: Store in amber borosilicate glass with a PTFE-lined cap at 2–8°C.

Protocol B: Biphasic Hydrolysis for Oxide Synthesis

Target Audience: Synthetic Chemists Objective: Controlled conversion of DVTD to Divinyln tin oxide (intermediate for further functionalization).[\[1\]](#)

- Organic Phase: Dissolve 10 mmol DVTD in 50 mL Toluene.
- Aqueous Phase: Prepare 50 mL of 0.5 M NaOH solution.
- Reaction:
 - Combine phases in a separatory funnel.[\[1\]](#)[\[2\]](#)

- Shake vigorously for 2 minutes.
- Observation: The interface will initially form a flocculate which may migrate to the organic phase or precipitate depending on pH.
- Separation: Drain the aqueous layer (containing NaCl).[1] Wash the organic layer with deionized water (2 x 20 mL).
- Isolation: Dry the organic layer over

, filter, and rotary evaporate to yield the oxide/hydroxide species.

Safety & Toxicology (E-E-A-T)

Warning: Organotin compounds exhibit high acute toxicity.[1] **Divinyltin dichloride** is fatal if inhaled and toxic via dermal absorption.[1]

- Engineering Controls: All handling must occur in a certified chemical fume hood or glovebox.
[1]
- Respiratory Protection: If outside containment, a full-face respirator with organic vapor/acid gas cartridges (OV/AG) is mandatory due to potential HCl evolution.[1]
- Decontamination: Spills should be treated with 10% sodium hypochlorite (bleach) solution to degrade the organometallic bond, followed by absorption with vermiculite.[1]

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